

# Essential Safety and Operational Guide for Ethyl 2-bromooxazole-4-carboxylate

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## Compound of Interest

Compound Name: *Ethyl 2-bromooxazole-4-carboxylate*

Cat. No.: B044778

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This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Ethyl 2-bromooxazole-4-carboxylate** (CAS: 460081-20-3). Adherence to these protocols is essential for ensuring a safe laboratory environment.

## Chemical Identity and Hazards

Property	Value	Reference
Synonyms	Ethyl 2-bromo-1,3-oxazole-4-carboxylate, 2-Bromo-oxazole-4-carboxylic acid ethyl ester	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C6H6BrNO3	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	220.02 g/mol	<a href="#">[2]</a> <a href="#">[4]</a>
Appearance	White crystalline solid	<a href="#">[3]</a>
Boiling Point	272.2 °C at 760 mmHg	<a href="#">[2]</a>
Flash Point	118.4 °C	<a href="#">[2]</a>
Density	1.617 g/cm³	<a href="#">[2]</a>
Storage	Store long-term at -20°C under an inert atmosphere. Keep container tightly closed in a cool, dry, well-ventilated area.	<a href="#">[1]</a> <a href="#">[4]</a>

## Hazard Identification and Precautionary Statements

**Ethyl 2-bromo-oxazole-4-carboxylate** is classified as a hazardous substance. The following pictograms and statements summarize the key risks.

Pictogram:



Signal Word: Warning[\[1\]](#)

Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

## Precautionary Statements:

- Prevention: P261, P264, P271, P280[1]
- Response: P302+P352, P304+P340, P305+P351+P338, P312, P321, P332+P313, P337+P313, P362[1]
- Storage: P403+P233, P405[1]
- Disposal: P501[1]

## Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is crucial when handling this compound. The required PPE is categorized by the level of protection needed for different laboratory operations.

Protection Level	Required PPE	When to Use
Standard Laboratory Operations	Safety glasses with side shields or goggles, lab coat, nitrile gloves, closed-toe shoes.	For handling small quantities in a well-ventilated area or a chemical fume hood.
Operations with Splash or Aerosol Potential	Chemical splash goggles, face shield, chemical-resistant apron or coveralls, double-gloving (nitrile).	When there is a risk of splashing or aerosol generation, such as during heating, vortexing, or transferring large volumes.
Emergency Situations (Spills or Releases)	Full-face respirator with appropriate cartridges, chemical-resistant suit, heavy-duty chemical-resistant gloves and boots.	For responding to spills or uncontrolled releases of the compound.

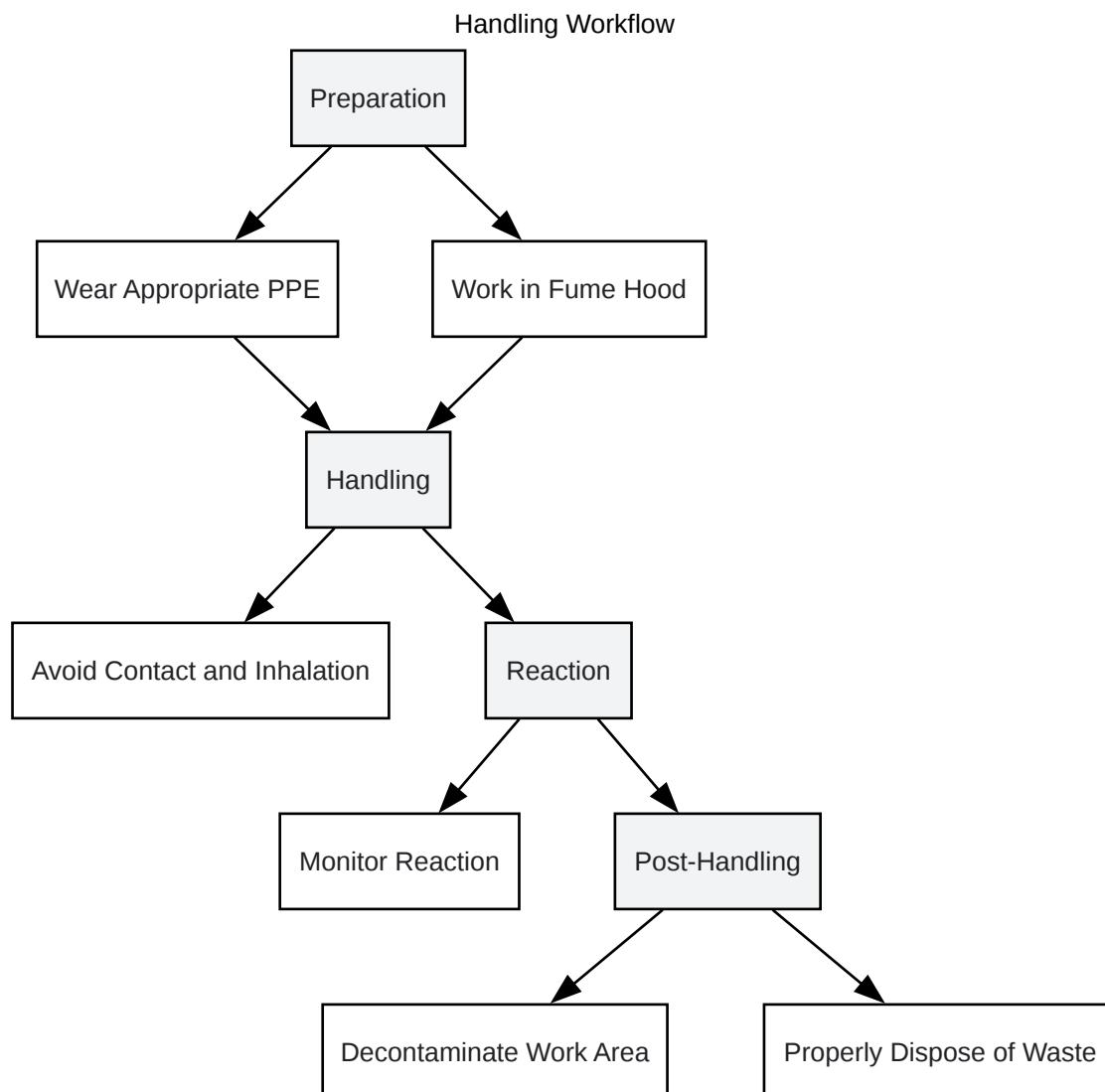
## Handling and Operational Plan

Safe handling of **Ethyl 2-bromooxazole-4-carboxylate** requires strict adherence to the following procedures to minimize exposure and ensure a controlled laboratory environment.

#### Experimental Protocol for Safe Handling:

- Preparation:
  - Before handling, ensure you are wearing the appropriate PPE as specified in the table above.
  - Work should be conducted within a certified chemical fume hood to minimize inhalation exposure.
  - Ensure that an eyewash station and safety shower are easily accessible.
- Handling:
  - Avoid contact with skin, eyes, and personal clothing.[\[1\]](#)
  - Wash hands thoroughly after handling.[\[1\]](#)
  - Avoid breathing fumes, dust, or vapors.[\[1\]](#)
  - Use only with adequate ventilation.[\[1\]](#)
  - Do not eat, drink, or smoke while handling.[\[1\]](#)
- Reaction:
  - Set up all reaction apparatus within the fume hood.
  - Continuously monitor the reaction for any signs of exothermic events or pressure buildup.

#### Workflow for Handling **Ethyl 2-bromooxazole-4-carboxylate**



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Caption: Workflow for Handling **Ethyl 2-bromooxazole-4-carboxylate**.

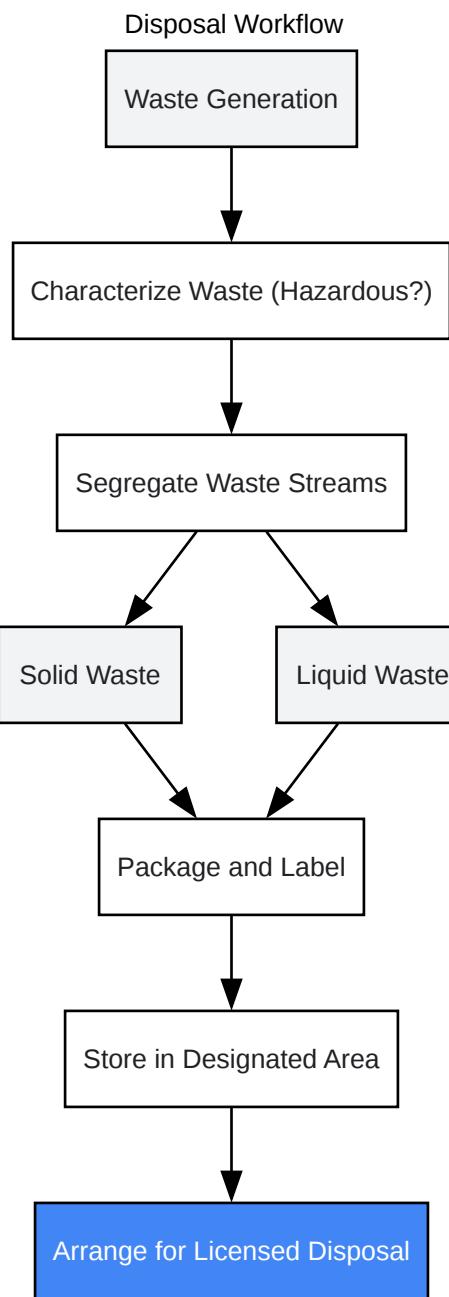
## Disposal Plan

Proper disposal of **Ethyl 2-bromooxazole-4-carboxylate** and its associated waste is critical to prevent environmental contamination and ensure laboratory safety.

Disposal Protocol:

- Waste Characterization: Chemical waste generators must determine whether a discarded chemical is classified as hazardous waste according to US EPA guidelines (40 CFR 261.3) and consult state and local regulations.[[1](#)]
- Solid Waste:
  - Collect in a designated, labeled, and sealed hazardous waste container.
  - For spills, absorb with an inert material (e.g., vermiculite, sand) and place into a suitable disposal container.[[1](#)]
- Liquid Waste:
  - Collect in a designated, labeled, and sealed hazardous waste container.
  - Do not mix with incompatible waste streams.
  - Do not let the product enter drains, other waterways, or soil.[[1](#)]
- Container Disposal:
  - Do not reuse empty containers.[[1](#)]
  - Dispose of as unused product.[[1](#)]
- Final Disposal:
  - Dispose of contents and containers at an approved waste disposal plant.[[1](#)]
  - Observe all federal, state, and local regulations when disposing of the substance.[[1](#)]

#### Disposal Workflow Diagram



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Caption: Disposal Workflow for **Ethyl 2-bromooxazole-4-carboxylate**.

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